

An In-depth Technical Guide to the Anthropomorphic Molecule: NanoKid

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Compound of Interest

Compound Name: NanoKid

Cat. No.: B12773707

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This guide provides a detailed overview of the **NanoKid**, one of the pioneering examples of anthropomorphic molecules known as NanoPutians. It is intended for researchers, scientists, and professionals in drug development who are interested in the creative aspects of chemical synthesis and the potential for molecular design to serve as an educational tool.

Quantitative Data Summary

The **NanoKid** and its derivatives are notable for their unique structures that resemble human figures. Below is a summary of their key quantitative data.

Compound	Molecular Formula	Molar Mass (g/mol)
NanoKid	C ₃₉ H ₄₂ O ₂	542.763[1]
NanoToddler	C ₁₈ H ₁₈	234.1408[2]

Experimental Protocols

The synthesis of **NanoKid** is a multi-step process involving the separate construction of an "upper body" and a "lower body," which are then coupled together. The primary reaction used for the key coupling steps is the Sonogashira coupling.[1][3]

Synthesis of the Upper Body of **NanoKid**[1][3]

- Iodination: The synthesis begins with 1,3-dibromo-2,4-diiodobenzene.

- **Sonogashira Coupling:** This is followed by a Sonogashira coupling with 4-oxytrimethylsilylbut-1-yne to produce 2,5-bis(4-tert-butyldimethylsiloxy-1'-butynyl)-1,4-dibromobenzene.
- **Addition of "Arms":** 3,3-Dimethylbutyne is added via another Sonogashira coupling to serve as the "arms" of the **NanoKid**.
- **Formylation:** One of the bromine substituents is converted to an aldehyde using n-butyllithium and N,N-dimethylformamide (DMF).
- **Acetal Protection:** The aldehyde group is protected by reacting it with 1,2-ethanediol using p-toluenesulfonic acid as a catalyst, forming the 1,3-dioxolane "head".

Synthesis of the Lower Body of **NanoKid**[\[1\]](#)[\[3\]](#)

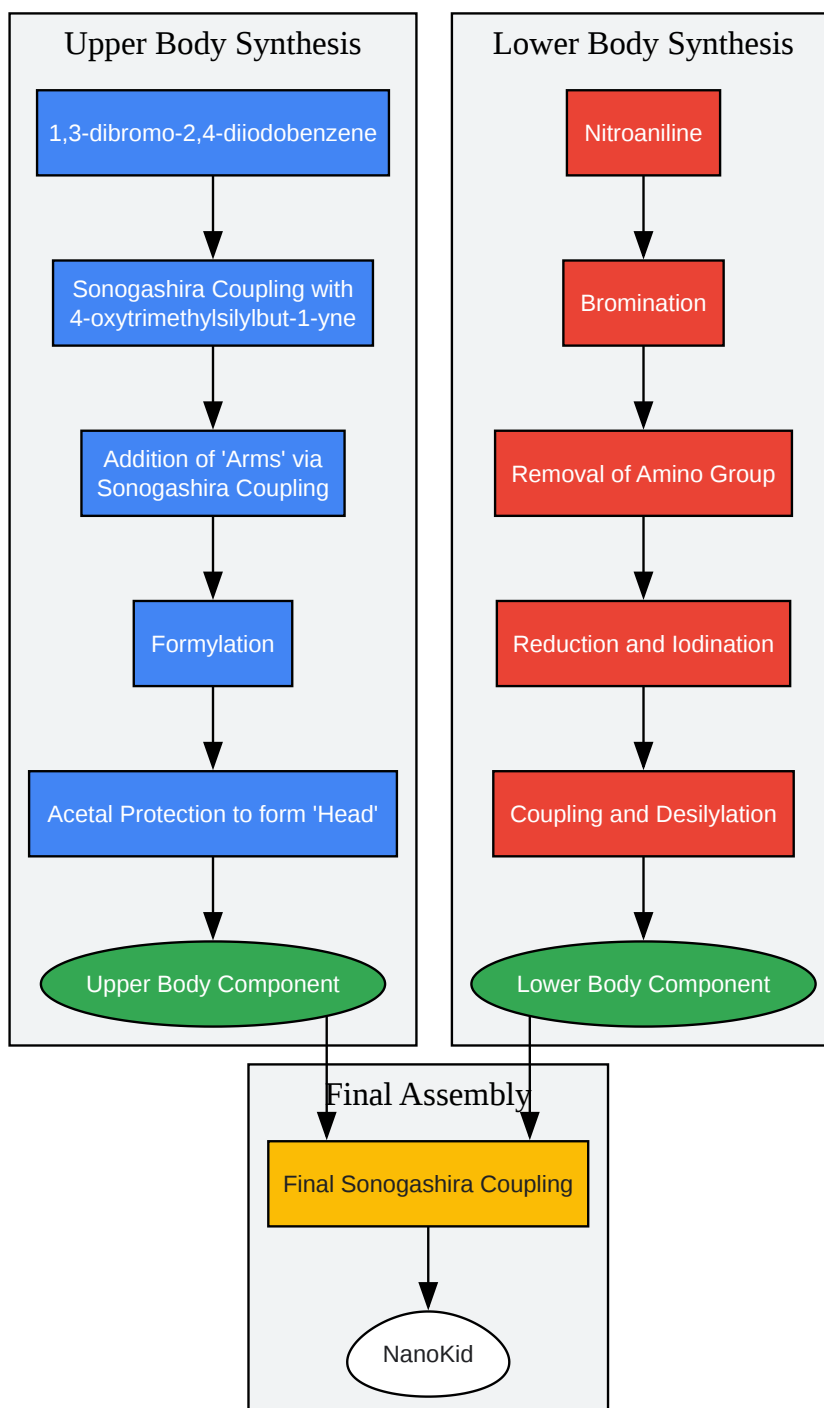
- **Starting Material:** The synthesis starts with nitroaniline.
- **Bromination:** Two bromine atoms are added to the benzene ring.
- **Removal of Amino Group:** The amino group (NH₂) is removed.
- **Reduction and Iodination:** The nitro group (NO₂) is reduced to an amino group, which is then replaced by iodine to yield 3,5-dibromoiodobenzene.
- **Coupling and Desilylation:** This is followed by a palladium/copper-catalyzed coupling with trimethylsilylacetylene and subsequent coupling with 1-pentyne. The final step for the lower body is desilylation.

Final Assembly of **NanoKid**[\[1\]](#)

The upper and lower body components are coupled using a solution of bis(triphenylphosphine)palladium(II) dichloride, copper(I) iodide, triethylamine (TEA), and tetrahydrofuran (THF) to yield the final **NanoKid** structure.

Visualizing the Synthesis Pathway

The following diagram illustrates the logical workflow for the synthesis of the **NanoKid** molecule.



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Caption: A flowchart illustrating the synthetic pathway of the **NanoKid** molecule.

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References

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Email: info@benchchem.com

